

N-Octyl-2-pyrrolidone: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: 1-Octylpyrrolidin-2-one

Cat. No.: B1229347

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N-Octyl-2-pyrrolidone (NOP), a versatile pyrrolidone derivative, is a low-foaming, nonionic surfactant and a highly effective solvent. Its unique combination of a polar aprotic head group and a nonpolar octyl chain makes it a valuable ingredient in a wide array of applications, including industrial and institutional cleaners, printing processes, and pesticide formulations. Understanding its solubility profile in various organic solvents is critical for formulation development, reaction chemistry, and purification processes. This technical guide provides a comprehensive overview of the solubility of N-Octyl-2-pyrrolidone, methodologies for its determination, and a workflow for solubility assessment.

Quantitative Solubility Data

While specific quantitative solubility data for N-Octyl-2-pyrrolidone in a wide range of organic solvents is not extensively published in publicly available literature, its general solubility characteristics are well-documented. NOP is described as being soluble in most polar and non-polar organic solvents. The following table summarizes the qualitative solubility and miscibility of N-Octyl-2-pyrrolidone in common organic solvents based on available information and the behavior of similar N-alkyl-2-pyrrolidones. For critical applications, experimental verification is strongly recommended.

Solvent Class	Solvent	Solubility/Miscibility at Room Temperature
Alcohols	Methanol	Miscible
Ethanol	Miscible	
Ketones	Acetone	Miscible
Esters	Ethyl Acetate	Soluble
Aromatic Hydrocarbons	Toluene	Soluble
Aliphatic Hydrocarbons	Hexane	Soluble
Heptane	Soluble	
Chlorinated Solvents	Dichloromethane	Soluble
Ethers	Diethyl Ether	Soluble
Amides	N,N-Dimethylformamide (DMF)	Miscible
Sulfoxides	Dimethyl Sulfoxide (DMSO)	Miscible

Note: "Miscible" indicates that the two liquids are completely soluble in each other at all proportions. "Soluble" indicates a high degree of solubility, though not necessarily infinite.

Experimental Protocols

To obtain precise quantitative solubility data or to verify the miscibility of N-Octyl-2-pyrrolidone in a specific organic solvent, the following experimental protocols can be employed.

Protocol 1: Determination of Miscibility (Qualitative)

This method provides a rapid visual assessment of whether N-Octyl-2-pyrrolidone is miscible with a given organic solvent.

Materials:

- N-Octyl-2-pyrrolidone (high purity)

- Test organic solvent (high purity)
- Calibrated pipettes or graduated cylinders
- Clear glass vials with screw caps
- Vortex mixer

Procedure:

- Preparation: In a clear glass vial, add a known volume (e.g., 5 mL) of the test organic solvent.
- Addition of NOP: To the same vial, add an equal volume (5 mL) of N-Octyl-2-pyrrolidone.
- Mixing: Securely cap the vial and vortex the mixture vigorously for 1-2 minutes to ensure thorough mixing.
- Observation: Immediately after mixing, visually inspect the mixture against a well-lit background.
 - Miscible: A single, clear, and homogenous phase is observed.
 - Immiscible: Two distinct layers are formed.
 - Partially Miscible: The solution appears cloudy, hazy, or forms an emulsion that may separate over time.
- Equilibration (Optional): For cases of partial miscibility or slow phase separation, allow the vial to stand undisturbed at a controlled temperature for 24 hours and re-examine.

Protocol 2: Determination of Solubility (Quantitative)

This protocol describes the isothermal equilibrium method to determine the quantitative solubility of N-Octyl-2-pyrrolidone in an organic solvent. This method requires an appropriate analytical technique to measure the concentration of NOP.

Materials:

- N-Octyl-2-pyrrolidone (high purity)
- Test organic solvent (high purity)
- Thermostatically controlled shaker bath
- Sealed flasks (e.g., screw-cap vials or flasks with stoppers)
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detection (GC-FID) or High-Performance Liquid Chromatography (HPLC))

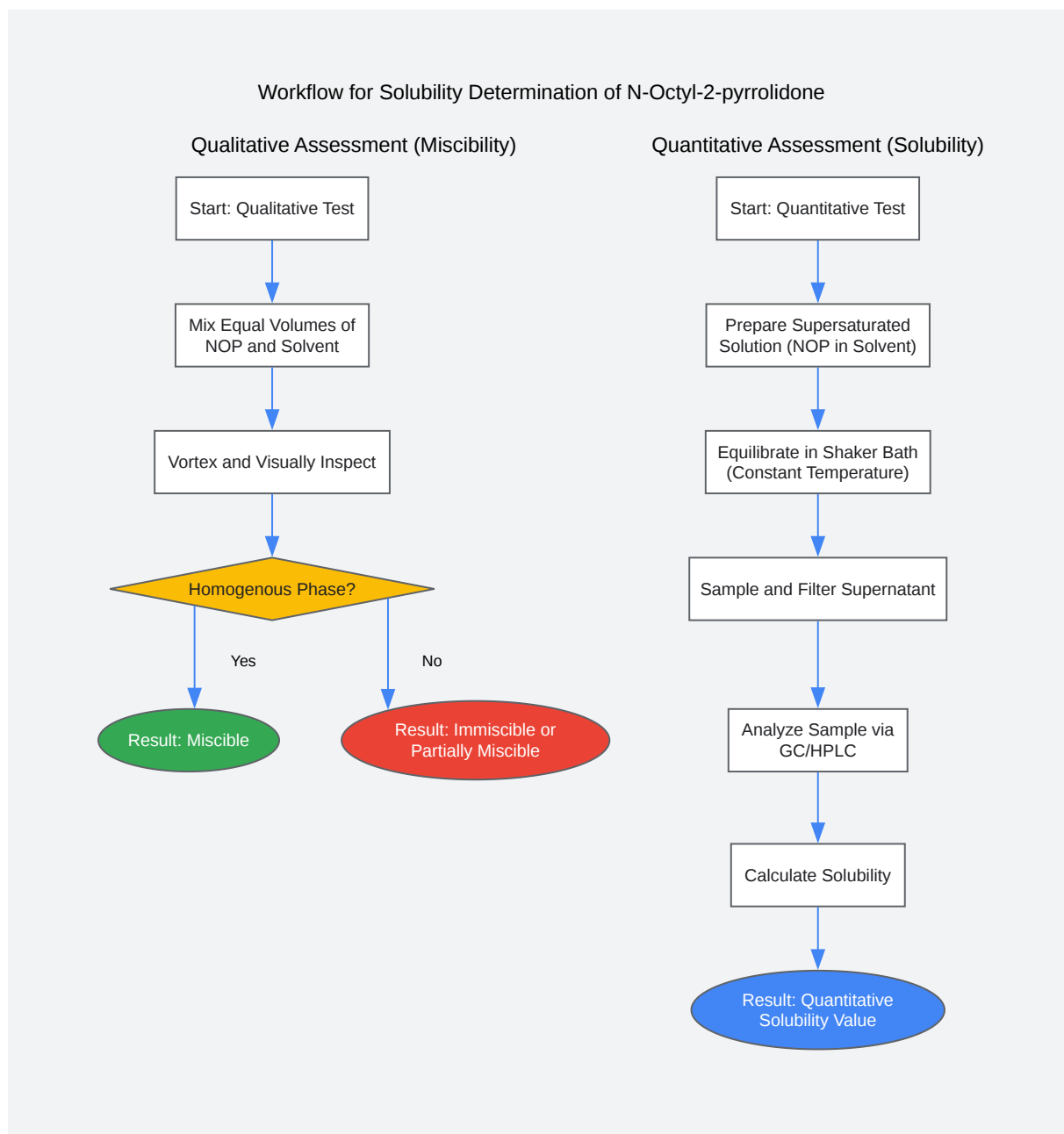
Procedure:

- **Preparation of Saturated Solution:** In a sealed flask, add a known volume of the test organic solvent. Add an excess amount of N-Octyl-2-pyrrolidone to the solvent to create a biphasic system, ensuring that a separate layer of undissolved NOP is clearly visible.
- **Equilibration:** Place the sealed flask in a shaker bath set to the desired constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient duration (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved phases is reached.
- **Sample Collection and Preparation:** After equilibration, stop the agitation and allow the undissolved NOP to settle. Carefully extract an aliquot of the clear, saturated supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask to remove any undissolved microdroplets.
- **Dilution:** Dilute the filtered sample to a known volume with the pure solvent to bring the concentration of NOP within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a pre-validated analytical method (e.g., GC-FID or HPLC) to determine the concentration of N-Octyl-2-pyrrolidone.
- **Calculation:** Calculate the original concentration of N-Octyl-2-pyrrolidone in the saturated solution, accounting for the dilution factor. The result is the solubility of NOP in the specific

solvent at the tested temperature, typically expressed in g/100 mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of N-Octyl-2-pyrrolidone in an organic solvent.



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Caption: Workflow for determining the solubility of N-Octyl-2-pyrrolidone.

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